

Technical Guide: Health and Safety Precautions for 2,5-Dichlorobenzophenone

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Compound of Interest

Compound Name: 2,5-Dichlorobenzophenone

Cat. No.: B102398

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This document provides a comprehensive overview of the health and safety handling precautions for **2,5-Dichlorobenzophenone** (CAS No: 16611-67-9). The information is compiled from safety data sheets and chemical databases to ensure researchers, scientists, and drug development professionals can implement appropriate safety measures.

Hazard Identification and Classification

2,5-Dichlorobenzophenone is classified as a hazardous substance according to the Globally Harmonized System (GHS).^{[1][2][3][4]} The primary hazards are associated with irritation to the skin, eyes, and respiratory system.^{[2][3][4]} Long-term exposure risks are not well-documented, but structural similarities to other chlorinated aromatic compounds suggest caution regarding potential bioaccumulation and organ toxicity.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation ^{[1][2][5]}
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation ^{[1][2][5]}

| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation[[2](#)][[3](#)][[4](#)] |

Signal Word: Warning[[1](#)][[2](#)]

Precautionary Statements (Selected):

- Prevention: P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/eye protection/face protection).[[3](#)]
- Response: P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing).
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).[[2](#)][[3](#)]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[[2](#)][[3](#)]

Physical and Chemical Properties

Understanding the physical and chemical properties of **2,5-Dichlorobenzophenone** is crucial for safe handling and storage.

Table 2: Physicochemical Data

Property	Value
Molecular Formula	C₁₃H₈Cl₂O[3]
Molecular Weight	251.11 g/mol [3]
Appearance	White to off-white crystalline solid
Melting Point	87-88°C[3]
Boiling Point	369.9°C at 760 mmHg[3]
Flash Point	156.4°C[3]
Density	1.311 g/cm ³ [3]
Vapor Pressure	1.15 x 10 ⁻⁵ mmHg at 25°C[3]

| Solubility | Sparingly soluble in water |

Toxicological Information

While the substance is classified for its irritant properties, comprehensive quantitative toxicological data is limited.

Table 3: Toxicological Data Summary

Toxicity Endpoint	Result
Acute Oral Toxicity	No data available
Acute Dermal Toxicity	No data available
Acute Inhalation Toxicity	No data available
Skin Corrosion/Irritation	Causes skin irritation (Category 2) [1] [2]
Serious Eye Damage/Irritation	Causes serious eye irritation (Category 2A) [1] [2]
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (Category 3) [2] [3]

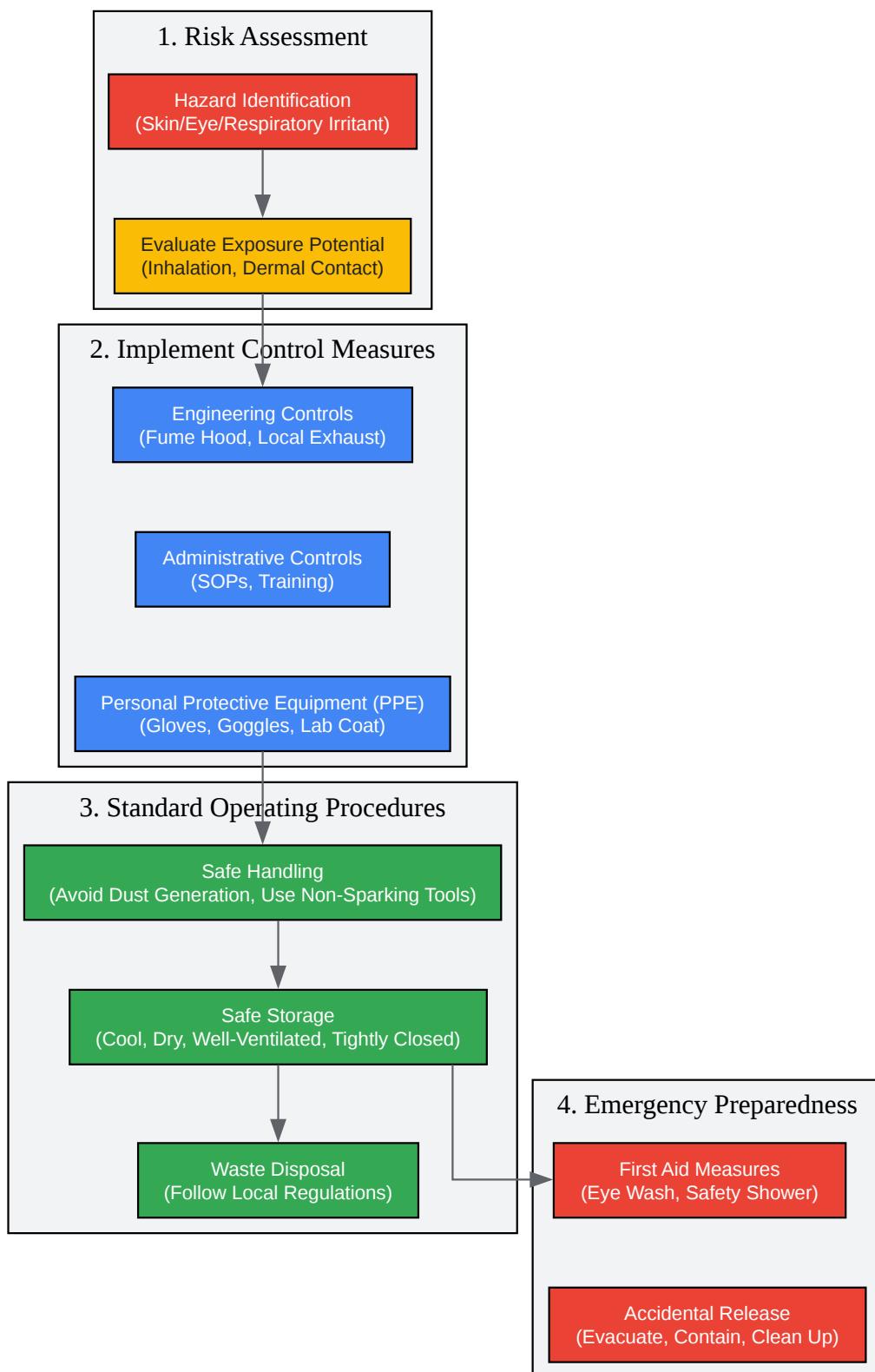
| Specific Target Organ Toxicity (Repeated Exposure) | No data available |

Experimental Protocols

The safety data sheets reviewed for this guide affirm the GHS classifications based on existing data; however, they do not provide detailed methodologies for the underlying toxicological experiments. Researchers should consult specialized toxicological databases for in-depth study protocols.

Safe Handling and Exposure Control

A systematic approach is necessary to minimize exposure and ensure safety.



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Caption: Workflow for the Safe Handling of **2,5-Dichlorobenzophenone**.

Engineering Controls:

- Work in a well-ventilated area.[\[2\]](#) In an indoor workplace, use a local exhaust system or ensure the process is sealed.[\[1\]](#)
- Ensure safety showers and eyewash stations are readily accessible and their locations are clearly marked.[\[1\]](#)

Personal Protective Equipment (PPE): A comprehensive PPE strategy is mandatory to prevent contact.

Table 4: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[2]
Skin	Wear impervious, chemical-resistant clothing and gloves (e.g., nitrile rubber). [2] [3]

| Respiratory | If dust or aerosols are generated and exposure limits may be exceeded, use a NIOSH/MSHA-approved full-face respirator with an appropriate particulate filter.[\[2\]](#)[\[6\]](#) |

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Prevent the formation of dust and aerosols.[\[2\]](#)
- Wash hands and face thoroughly after handling.[\[1\]](#)
- Store in a cool, dry, and well-ventilated area in a tightly sealed container.[\[1\]](#)[\[2\]](#)
- Keep away from incompatible substances such as strong oxidizing agents.[\[1\]](#)

Emergency Procedures

First-Aid Measures: Immediate and appropriate first aid is critical in the event of an exposure.

Table 5: First-Aid Response Plan

Exposure Route	Action
Inhalation	Remove the individual to fresh air. If breathing is difficult, administer oxygen. If symptoms persist, seek immediate medical attention.[1][2][3]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.[1][2][3]
Eye Contact	Rinse cautiously and thoroughly with water for at least 15 minutes, holding the eyelids open.[2][3] Remove contact lenses if present and easy to do.[1][2] Seek immediate medical attention from an ophthalmologist.

| Ingestion | Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[1][3] |

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray (fog), carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[1][2][3]
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including carbon oxides (CO, CO₂) and hydrogen chloride gas.[1][6]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[1][2][3]

Accidental Release Measures:

- Personal Precautions: Evacuate non-essential personnel. Avoid breathing dust and prevent contact with the substance.[\[2\]](#) Ensure adequate ventilation.[\[2\]](#)
- Containment and Cleanup: Sweep up the spilled material carefully to avoid generating dust and collect it in a suitable, sealed container for disposal.[\[1\]](#)[\[6\]](#) Clean the affected area thoroughly in accordance with environmental regulations.[\[1\]](#) Do not let the product enter drains.
- Disposal: Dispose of waste in accordance with all applicable regional, national, and local laws and regulations.[\[1\]](#)[\[2\]](#)

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